

# In-Depth Technical Guide on "Vitene": Synthesis and Characterization

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To the valued research community, scientists, and drug development professionals:

Following a comprehensive search of scientific literature and chemical databases, it has been determined that there is no publicly available information on a specific chemical entity named "Vitene." The term "Vitene" appears to be associated with commercial products, including fungicides whose active ingredient is Cymoxanil.[1][2][3][4][5] There is no scientific literature detailing the synthesis, chemical characterization, or specific signaling pathways of a molecule named "Vitene" itself.

The content below is provided as a detailed technical guide on Cymoxanil, the active ingredient in products marketed under the trade name "**Vitene**," to address the core requirements of your request for technical data, experimental protocols, and pathway visualizations.

### **Core Compound: Cymoxanil**

Cymoxanil is an acetamide fungicide known for its protective and curative action against a range of plant-pathogenic fungi, particularly those belonging to the Peronosporales order. It functions as a localized systemic fungicide.[4]

#### **Chemical Data**



Property	Value
IUPAC Name	2-cyano-N-[(ethylamino)carbonyl]-2- (methoxyimino)acetamide
CAS Number	57966-95-7
Molecular Formula	C7H10N4O3
Molecular Weight	198.18 g/mol
Appearance	White crystalline solid
Melting Point	160-161 °C
Solubility	Sparingly soluble in water (1 g/L at 20 °C)

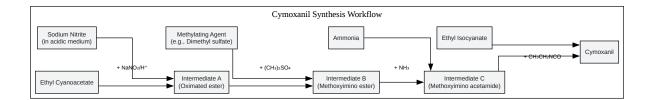
## **Synthesis of Cymoxanil**

The industrial synthesis of Cymoxanil typically involves a multi-step process. Below is a representative synthetic route.

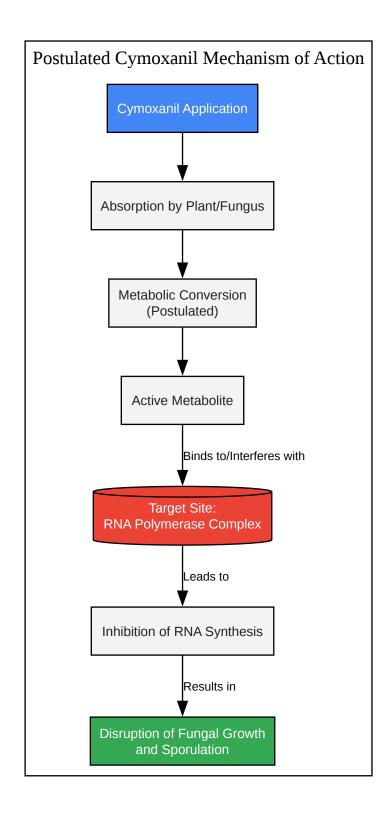
#### **Synthetic Pathway Overview**

A common pathway for the synthesis of Cymoxanil starts from ethyl cyanoacetate and involves oximation followed by reaction with ethyl isocyanate.









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#### References

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